

An In-depth Technical Guide to C7BzO: Structure, Properties, and Applications in Proteomics

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Compound of Interest

Compound Name: C7BzO

Cat. No.: B12059252

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Introduction

C7BzO, chemically known as 3-(4-heptyl)phenyl-3-hydroxypropyl-dimethylammoniopropanesulfonate, is a zwitterionic detergent.^{[1][2][3]} Its structure comprises a hydrophilic zwitterionic head group, a hydrophobic tail, and a linker region, a design that enhances its solubility and effectiveness as a detergent.^{[1][2][3][4]} This guide provides a comprehensive overview of the chemical structure, properties, and, most notably, the applications of **C7BzO** in the field of proteomics. While **C7BzO** is a valuable tool for researchers in protein analysis, it is important to note that there is currently no scientific literature suggesting its direct involvement in the modulation of signaling pathways or its application as a therapeutic agent in drug development.

Chemical Structure and Physicochemical Properties

The unique amphipathic nature of **C7BzO**, conferred by its distinct hydrophobic and hydrophilic regions, is central to its function as a detergent.

Chemical Structure

The structure of **C7BzO** features a heptylphenyl group as its hydrophobic tail and a sulfobetaine moiety as its hydrophilic head group.

Table 1: Chemical Identifiers of **C7BzO**

Identifier	Value
Systematic Name	3-(4-heptyl)phenyl-3-hydroxypropyl-dimethylammoniopropanesulfonate
Common Synonyms	C7BzO, ASB-C7BzO, 3-(4-Heptyl)phenyl-3-hydroxy-propyl-dimethylammonio-sulfobetaine
Molecular Formula	C ₂₁ H ₃₇ NO ₄ S
Molecular Weight	399.59 g/mol
CAS Number	Not available
SMILES String	CCCCCCCCc1ccc(cc1)C(O)CC--INVALID-LINK--(C)CCCS([O-])(=O)=O
InChI Key	FUPYROAFYPQUSH-UHFFFAOYSA-N

Physicochemical Properties

C7BzO is a solid at room temperature and is characterized by its zwitterionic nature, meaning it carries both a positive and a negative charge, resulting in a net neutral charge over a wide pH range. This property is crucial for its use in techniques like isoelectric focusing where charge neutrality is essential.

Table 2: Physicochemical Properties of **C7BzO**

Property	Value
Physical Form	Solid
Ionic Nature	Zwitterionic
Assay	≥95.0% (HPLC)
Aggregation Number	≤25

Applications in Proteomics

The primary and well-documented application of **C7BzO** is in the field of proteomics, specifically in the solubilization and extraction of proteins for subsequent analysis, most notably by two-dimensional gel electrophoresis (2-DE).

Mechanism of Action in Protein Solubilization

As a detergent, **C7BzO**'s mechanism of action involves the disruption of non-covalent interactions within protein aggregates and between proteins and cellular membranes. The hydrophobic tail of **C7BzO** interacts with the hydrophobic regions of proteins, while the hydrophilic head group interacts with the aqueous solvent, effectively coating the protein and preventing re-aggregation. This leads to the solubilization of individual protein molecules, which is a critical step for successful proteomic analysis.

Advantages over Traditional Detergents

C7BzO has been shown to be a more powerful solubilizing agent compared to traditional detergents like CHAPS (3-[(3-cholamidopropyl)dimethylammonio]-1-propanesulfonate). Studies have demonstrated that extraction reagents containing **C7BzO** can yield a higher amount of extracted protein and allow for higher protein loads on 2-DE gels. This increased efficiency can lead to better resolution and the detection of more low-abundance proteins.

Experimental Protocols

The following is a detailed protocol for the extraction of *E. coli* proteins using a **C7BzO**-based reagent for 2-D gel electrophoresis, based on a comparative study.

Protein Extraction from *E. coli*

Materials:

- Lyophilized *E. coli* sample
- **C7BzO**-based Protein Extraction Reagent: 7 M urea, 2 M thiourea, 1% **C7BzO**, 40 mM Trizma base
- Probe sonicator

- Microcentrifuge

Procedure:

- Resuspend 10 mg of lyophilized E. coli in 2 mL of the **C7BzO**-based extraction reagent.
- Sonicate the sample on ice for 2 minutes.
- Allow the mixture to incubate for 10 minutes to facilitate protein solubilization.
- Centrifuge the sample at 20,000 x g for 20 minutes at 15°C to pellet insoluble material.
- Carefully collect the supernatant containing the solubilized proteins into a clean tube.

Two-Dimensional Gel Electrophoresis (2-DE)

Materials:

- Tributylphosphine
- Iodoacetamide
- IPG (Immobilized pH Gradient) strips (e.g., 11-cm, pH 4-7)
- IPG Equilibration Buffer
- SDS-PAGE gels (e.g., 4-20% Tris-Glycine)
- Protein staining reagent (e.g., EZBlue Gel Staining Reagent)

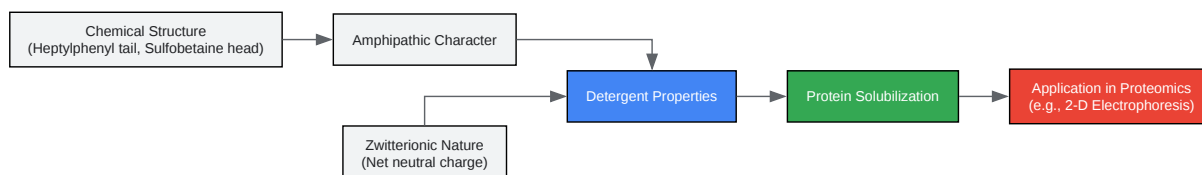
Procedure:

- Reduce the protein sample by incubating with tributylphosphine for 30 minutes at 25°C.
- Alkylate the sample by adding iodoacetamide and incubating for 1 hour at 25°C.
- Apply the protein sample to an IPG strip and allow it to rehydrate for 6 hours.
- Perform isoelectric focusing (first dimension) for a total of 80,000 volt-hours.

- Equilibrate the focused IPG strip in IPG Equilibration Buffer for 30 minutes at 25°C.
- Place the equilibrated IPG strip onto an SDS-PAGE gel and perform electrophoresis (second dimension).
- Stain the gel with a suitable protein staining reagent to visualize the separated proteins.

Visualizations

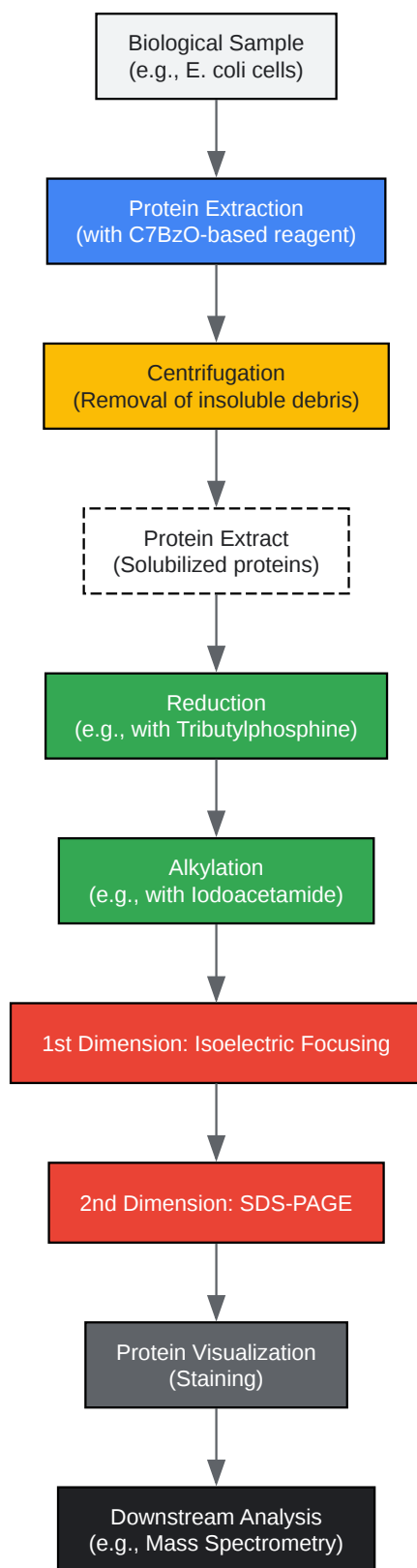
Logical Relationship of C7BzO's Properties and Application



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Caption: Logical flow from **C7BzO**'s structure to its application.

Experimental Workflow for Protein Analysis using C7BzO



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Caption: Workflow for 2-DE protein analysis using **C7BzO**.

Safety and Handling

C7BzO is a chemical reagent and should be handled with appropriate safety precautions in a laboratory setting. It is recommended to wear personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Conclusion

C7BzO is a highly effective zwitterionic detergent with significant applications in proteomics. Its superior protein solubilization capabilities make it a valuable tool for researchers aiming to achieve high-resolution separation and analysis of complex protein mixtures. While its role in proteomics is well-established, there is currently no evidence to support its use in modulating signaling pathways or as a therapeutic agent in drug development. Future research may uncover new applications for this molecule, but its current utility is firmly rooted in the analytical laboratory.

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